

7-Hydroxyindole: A Technical Guide to Safety, Toxicity, and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Hydroxyindole

Cat. No.: B018039

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the available safety, toxicity, and handling information for **7-Hydroxyindole** (CAS No. 2380-84-9). The information is intended to guide laboratory practices and support risk assessments in research and drug development settings. Due to the limited availability of specific toxicological data for **7-Hydroxyindole**, this guide also includes information on structurally related indole derivatives to provide a broader context for its potential hazards.

Chemical and Physical Properties

7-Hydroxyindole is a solid, off-white to greyish-brown crystalline powder.^{[1][2]} Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ NO	[2][3][4]
Molecular Weight	133.15 g/mol	[2][3][4]
Melting Point	83-88 °C	[1]
Boiling Point	343.2 °C at 760 mmHg	[1]
Appearance	Off-White to greyish-brown crystalline powder	[1][2]
Storage Conditions	Store at 0 - 8 °C or below -20°C, under inert gas, protected from light.	[1][2][4][5]

Hazard Identification and Classification

7-Hydroxyindole is classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are acute oral toxicity and serious eye damage.[3][5][6]

GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage

Source: Aggregated GHS information from multiple suppliers.[3][5][6]

Hazard Statements and Precautionary Codes

- Hazard Statements: H302, H318[4][6]
- Precautionary Statements: P264, P270, P280, P301+P312, P305+P351+P338, P501[4][6]

Toxicological Data

Specific quantitative toxicological data for **7-Hydroxyindole** is limited in publicly available literature. The toxicological information presented below is a combination of the GHS classification for **7-Hydroxyindole** and data from studies on structurally related indole derivatives.

Acute Toxicity

While a specific LD50 for **7-Hydroxyindole** has not been identified in the reviewed literature, the GHS classification of "Acute Toxicity, Oral, Category 4" suggests an LD50 value is likely to be in the range of 300 to 2000 mg/kg for oral exposure.^{[3][5]} The table below summarizes available acute toxicity data for other indole derivatives to provide a comparative context.

Compound	Test Species	Route	LD50/LC50	Reference
Novel Indole Derivative	Rat (albino)	Oral	1271 mg/kg	^{[7][8]}
6-Hydroxyindole	Rat (Sprague Dawley)	Oral	> 600 mg/kg	^[9]
6-Hydroxyindole	Rat (Sprague Dawley)	Dermal	> 2000 mg/kg	^[9]
6-Hydroxyindole	Rat (Wistar)	Inhalation	> 2000 mg/m ³ (4h)	^[9]
Dihydroxyindole	Rat (Sprague-Dawley)	Oral	400-500 mg/kg	^[10]

Skin and Eye Irritation

7-Hydroxyindole is classified as causing serious eye damage (Category 1).^{[3][5]} Direct contact with the eyes can cause irreversible damage. While not formally classified for skin irritation, it is recommended to avoid skin contact.^[5] For a related compound, 4-hydroxyindole, skin and respiratory irritation are noted hazards.^[11]

Chronic Toxicity, Carcinogenicity, and Reproductive Toxicity

No specific studies on the chronic toxicity, carcinogenicity, or reproductive toxicity of **7-Hydroxyindole** were found. However, studies on other indole derivatives, such as Indole-3-carbinol, have been conducted by the National Toxicology Program. These studies have shown some evidence of carcinogenic activity in female rats and clear evidence in male mice, as well as potential for reproductive toxicity.[\[12\]](#)[\[13\]](#) It is important to note that these findings are not directly transferable to **7-Hydroxyindole** but highlight the need for careful handling of indole derivatives.

Handling and Safety Precautions

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[5\]](#)
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[\[5\]](#)
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[5\]](#)

Safe Handling Procedures

- Wash hands thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[5\]](#)
- Avoid breathing dust.[\[14\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)

Storage

- Store in a tightly closed container in a dry and well-ventilated place.[\[5\]](#)[\[14\]](#)

- Recommended storage temperatures are between 0-8°C or at -20°C for long-term stability. [\[2\]](#)[\[5\]](#)
- Protect from light and store under an inert atmosphere (e.g., nitrogen). [\[4\]](#)[\[14\]](#)

First Aid and Emergency Procedures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention. [\[5\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician. [\[5\]](#)
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [\[5\]](#)
- Ingestion: Call a poison center or doctor/physician if you feel unwell. Rinse mouth. [\[5\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam. [\[5\]](#)
- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x). [\[5\]](#)
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear. [\[5\]](#)

Accidental Release Measures

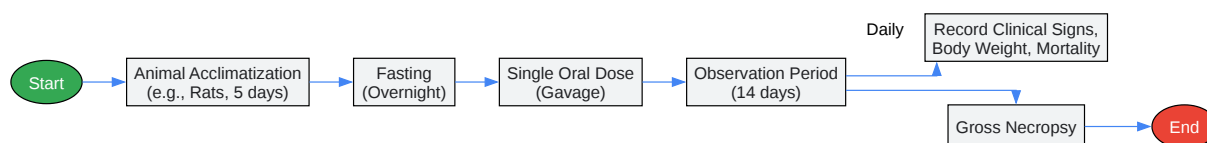
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment. [\[5\]](#)
- Avoid dust formation.
- Sweep up and shovel into a suitable container for disposal. [\[5\]](#)
- Do not let the product enter drains.

Experimental Protocols

Detailed, validated experimental protocols for the toxicological assessment of **7-Hydroxyindole** are not readily available. The following are generalized methodologies based on OECD guidelines for similar compounds.

Acute Oral Toxicity - OECD 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.



[Click to download full resolution via product page](#)

Workflow for an Acute Oral Toxicity Study (OECD 423).

Dermal Irritation/Corrosion - OECD 404

This test determines the potential for a substance to cause skin irritation or corrosion.^{[15][16][17][18]}

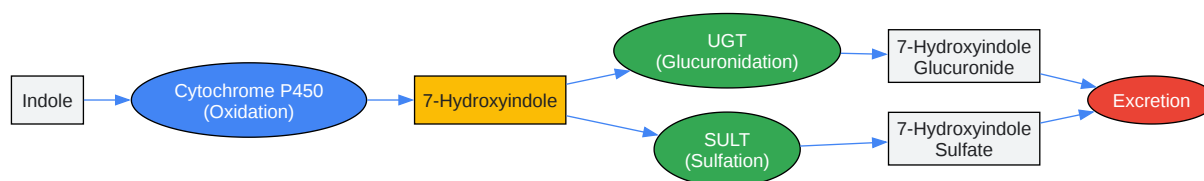


[Click to download full resolution via product page](#)

Workflow for a Dermal Irritation Study (OECD 404).

Metabolism and Signaling Pathways

Specific metabolic pathways for **7-Hydroxyindole** have not been extensively studied. However, based on the metabolism of indole and other hydroxyindoles, a hypothetical pathway can be proposed. Indole is known to be metabolized by cytochrome P450 (CYP) enzymes to form various hydroxylated metabolites.[13] These hydroxylated compounds can then undergo Phase II conjugation reactions, such as glucuronidation by UDP-glucuronosyltransferases (UGTs) and sulfation by sulfotransferases (SULTs), to facilitate their excretion.



[Click to download full resolution via product page](#)

Hypothetical Metabolic Pathway of **7-Hydroxyindole**.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete toxicological profile. Researchers and professionals should consult original research articles and safety data sheets and perform their own risk assessments before handling **7-Hydroxyindole**. The toxicological data for related compounds are provided for context and may not be representative of the hazards of **7-Hydroxyindole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 7-Hydroxyindole | C₈H₇NO | CID 2737651 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. 7-Hydroxyindole | 2380-84-9 | FH24368 | Biosynth [biosynth.com]
- 5. fishersci.com [fishersci.com]
- 6. 7-羟基吲哚 AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 7. ijpsr.info [ijpsr.info]
- 8. researchgate.net [researchgate.net]
- 9. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- 10. ec.europa.eu [ec.europa.eu]
- 11. cdhfinechemical.com [cdhfinechemical.com]
- 12. NTP Technical Report on the Toxicology Studies of Indole-3-carbinol (CASRN 700-06-1) in F344/N Rats and B6C3F1/N Mice and Toxicology and Carcinogenesis Studies of Indole-3-carbinol in Harlan Sprague Dawley Rats and B6C3F1/N Mice Gavage Studies) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 13. Introduction - NTP Technical Report on the Toxicology Studies of Indole-3-carbinol (CASRN 700-06-1) in F344/N Rats and B6C3F1/N Mice and Toxicology and Carcinogenesis Studies of Indole-3-carbinol in Harlan Sprague Dawley Rats and B6C3F1/N Mice Gavage Studies) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. fishersci.com [fishersci.com]
- 15. Acute Dermal Irritation OECD 404 - Toxicology IND Services [toxicology-ind.com]
- 16. oecd.org [oecd.org]
- 17. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 18. DERMAL IRRITATION STUDY ACCORDING TO OECD(404) GUIDELINES | PPTX [slideshare.net]
- To cite this document: BenchChem. [7-Hydroxyindole: A Technical Guide to Safety, Toxicity, and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018039#7-hydroxyindole-safety-toxicity-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com